

A Comparative Guide to Spectroscopic Methods for the Structural Validation of Nitrourea

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Compound of Interest

Compound Name: Nitrourea

Cat. No.: B1361781

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The definitive structural validation of **nitrourea**, a high-energy compound, is crucial for ensuring its purity and for studying its properties. A multi-technique spectroscopic approach is essential for unambiguous characterization. This guide provides a comparative overview of key spectroscopic methods, supported by experimental data and detailed protocols, to aid in the structural elucidation of **nitrourea**.

Comparative Spectroscopic Data

The structural integrity of **nitrourea** ($\text{NH}_2\text{-CO-NH-NO}_2$) can be confirmed by a combination of spectroscopic techniques. Each method probes different aspects of the molecular structure, and together they provide a comprehensive characterization. The data below summarizes the expected spectroscopic signatures for **nitrourea**.

Spectroscopic Technique	Parameter	Observed Value (Nitrourea)	Assignment / Interpretation
Infrared (IR) Spectroscopy	Wavenumber (cm ⁻¹)	~1625-1649	NH ₂ deformation[1]
989	C-N stretching[1]		
Raman Spectroscopy	Wavenumber (cm ⁻¹)	1583	C=O stretch[1]
989	C-N stretching[1]		
¹ H NMR Spectroscopy	Chemical Shift (ppm)	~12	Broad peak; proton on nitrogen adjacent to nitro group (-NH-NO ₂) [1]
(d ₆ -acetone)	~7	Broad peak; amino group protons (-NH ₂) [1]	
¹³ C NMR Spectroscopy	Chemical Shift (ppm)	151	Carbonyl carbon (C=O)[1]
(d ₆ -acetone)			
¹⁵ N NMR Spectroscopy	Chemical Shift (ppm)	~340-360	Nitro group nitrogen (-NO ₂)[2]
(Estimated, rel. to NH ₃)	~155-200	Amino nitrogen adjacent to nitro group (-NH-NO ₂)[2]	
~60-130	Terminal amino group nitrogen (-NH ₂)[2]		
Mass Spectrometry (GC/MS)	Mass-to-Charge (m/z)	106	[M+H] ⁺ (protonated molecule)[1]
(Positive CI)	63	Large fragment	
44	Medium fragment		

Mass Spectrometry
(LC/MS)

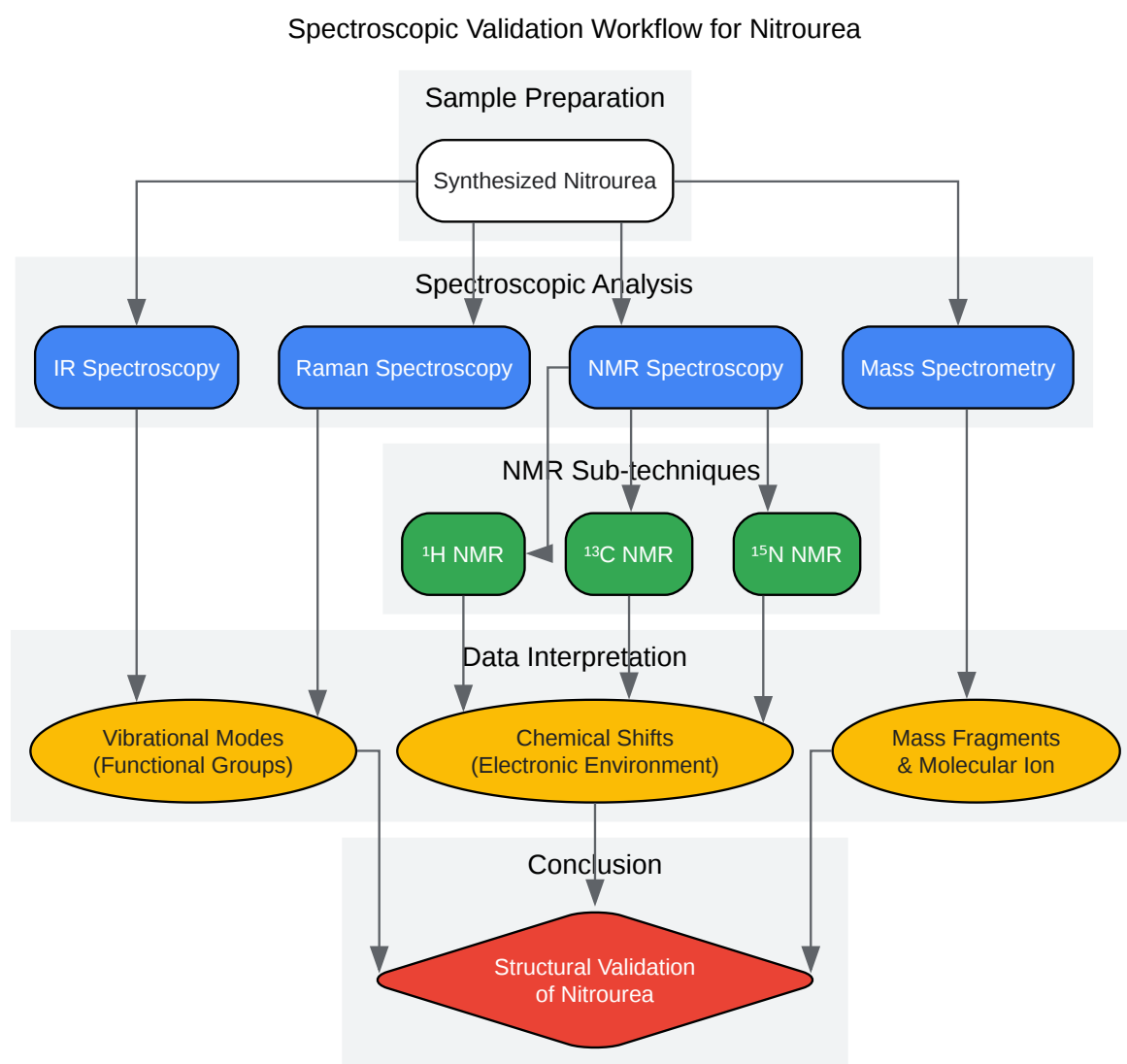
Mass-to-Charge (m/z) 104.010

[M-H]⁻ (deprotonated
molecule)[1]

(Negative APCI)

Experimental Workflows and Logical Relationships

The following diagram illustrates a typical workflow for the comprehensive spectroscopic validation of a synthesized **nitrourea** sample.



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References

- 1. energetics.chm.uri.edu [energetics.chm.uri.edu]
- 2. wissen.science-and-fun.de [wissen.science-and-fun.de]
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